

Application Notes and Protocols for Anti-inflammatory Agent 31

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Compound of Interest

Compound Name: Anti-inflammatory agent 31

Cat. No.: B15573470

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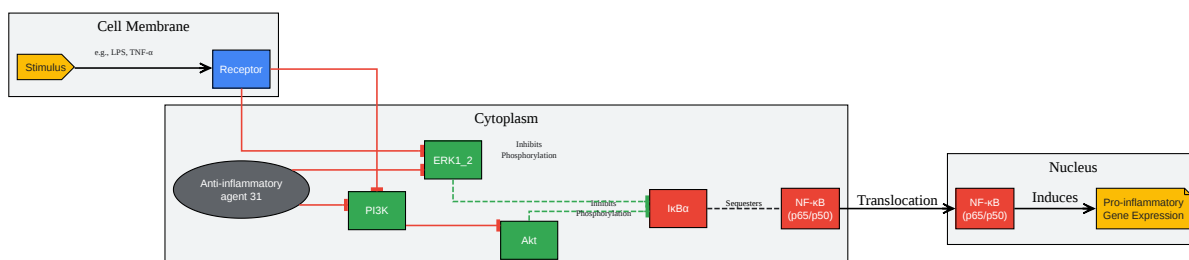
Introduction

Anti-inflammatory agent 31 is a potent andrographolide derivative that demonstrates significant anti-inflammatory properties. Mechanistic studies have revealed that its mode of action involves the inhibition of the nuclear factor-kappa B (NF-κB) signaling pathway.[1] This inhibition is achieved through the targeted suppression of the Phosphoinositide 3-kinase (PI3K)/Akt and Extracellular signal-regulated kinase 1/2 (ERK1/2) Mitogen-Activated Protein Kinase (MAPK) signaling cascades.[1] Furthermore, **Anti-inflammatory agent 31** has been shown to restore intracellular glutathione (GSH) levels, indicating a potential role in mitigating oxidative stress, and exhibits hepatoprotective effects.[1]

These application notes provide a comprehensive overview of in vitro assay protocols to characterize the anti-inflammatory activity of **Anti-inflammatory agent 31**. The protocols are designed to be detailed and reproducible for use in a research and drug development setting.

Key Signaling Pathway

The anti-inflammatory effects of Agent 31 are primarily mediated through the inhibition of key pro-inflammatory signaling pathways.





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References

- 1. Measurement of NF- κ B Activation in TLR-Activated Macrophages | Springer Nature Experiments [experiments.springernature.com]
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